

Thallium(I) hydroxide solubility in water and organic solvents

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Compound of Interest

Compound Name: THALLIUM(I)HYDROXIDE

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An In-Depth Technical Guide on the Solubility of Thallium(I) Hydroxide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Thallium(I) hydroxide (TIOH), also known as thallous hydroxide, is an inorganic compound with the chemical formula TIOH . It consists of a thallium(I) cation (Ti^+) and a hydroxide anion (OH^-). It presents as yellow needles and is a strong base, similar to alkali metal hydroxides.[\[1\]](#)[\[2\]](#) Despite its utility in chemical synthesis, its extreme toxicity necessitates careful handling and a thorough understanding of its chemical properties, particularly its solubility, which governs its behavior in various media.[\[3\]](#)[\[4\]](#) This guide provides a comprehensive overview of the solubility of thallium(I) hydroxide in water and organic solvents, details experimental protocols for its determination, and outlines key safety considerations.

Quantitative Solubility Data

The solubility of thallium(I) hydroxide is a critical parameter for its application and for understanding its environmental and toxicological impact. Unlike many other metal hydroxides, thallium(I) hydroxide is notably soluble in water.

Solubility in Water

Thallium(I) hydroxide is highly soluble in water, and its solubility increases with temperature. The concentrated aqueous solutions are known to be corrosive and can attack glass.[\[5\]](#)

Temperature (°C)	Molarity (mol/L)	Solubility (g / 100 g H ₂ O)
0	1.15	~24.3
18	Not specified	34.3[2][6]
19.5	1.58	~34.9
99.2	6.71	~148.3

Note: Molarity values were sourced from reference[1].

Grams per 100g H₂O were calculated based on molarity and the molar mass of TIOH (221.39 g/mol), assuming the density of the solution is close to 1 g/mL for approximation.

The value at 18°C is directly cited.

Solubility in Organic Solvents

Data on the solubility of thallium(I) hydroxide in a wide range of organic solvents is limited. However, some information is available for common alcohols.

Solvent	Temperature	Solubility	Notes
Ethanol	Room Temperature	4.4 mg / 100 mL (0.0044 g / 100 mL)	Thallium(I) hydroxide is considered well soluble in alcohol.[1]
Methanol	Heated	Forms thallium methoxide	Upon heating, TIOH reacts with methanol rather than simply dissolving.[1]

For other thallium(I) salts, solubility in organic solvents varies. For instance, thallium(I) acetate is very soluble in alcohol, while thallium(I) carbonate is insoluble in alcohol, ether, and acetone.

[7] This suggests that the solubility of thallium(I) compounds is highly dependent on the anion.

Experimental Protocols

Determining the solubility of thallium(I) hydroxide requires precise and controlled experimental procedures, especially given its hazardous nature.

Protocol 1: Potentiometric Titration for Hydrolysis Constant Determination

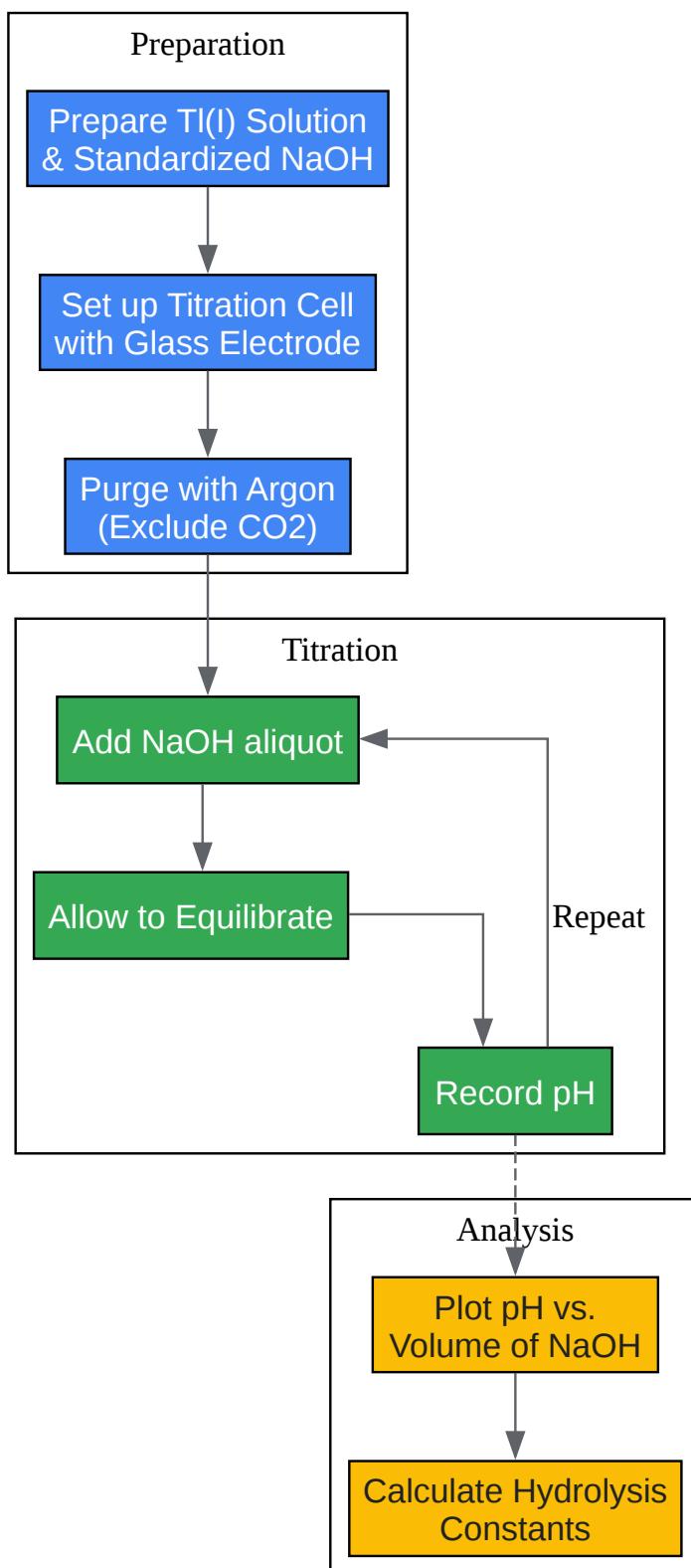
This method is used to study the hydrolysis and speciation of thallium ions in solution, which is related to the behavior of TIOH.

Objective: To determine the hydrolysis constants of Tl(I) by measuring pH changes upon titration with a strong base.

Methodology:

- **Apparatus Setup:** A potentiometric apparatus consisting of a glass electrode and a titration cell is used. To prevent temperature fluctuations from a magnetic stirrer, the cell is suspended above it.[8] The system should be sealed to exclude atmospheric carbon dioxide, which can react with TIOH, by purging with an inert gas like argon.[8]
- **Reagent Preparation:**
 - A standard solution of Tl(I) is prepared, for example, from thallium(I) nitrate.
 - A standardized solution of a strong base, such as sodium hydroxide (NaOH), is used as the titrant.
- **Titration Procedure:**
 - The titrant (NaOH) is added to the Tl(I) solution in small, precise increments using a micropipette.[8]
 - After each addition, the solution is allowed to equilibrate, and the pH is recorded using the calibrated glass electrode.[8]

- The titration is carried out at a constant temperature (e.g., 21°C) and controlled ionic strength.[8]
- Data Analysis: The collected data points (pH versus volume of titrant added) are used to calculate the hydrolysis constants.

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Workflow for Potentiometric Titration

Protocol 2: Isothermal Solubility Measurement

Objective: To determine the solubility of TIOH in a solvent at a constant temperature.

Methodology:

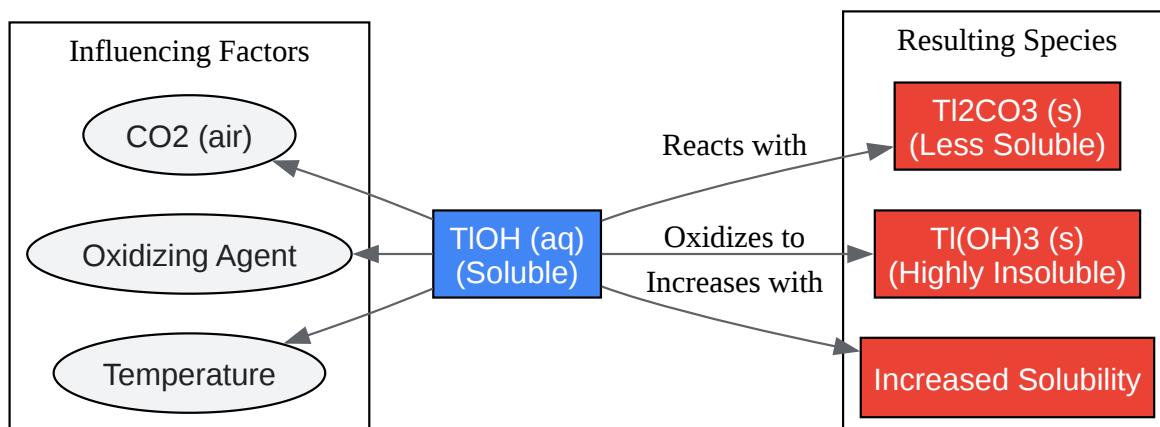
- System Preparation: An excess amount of solid TIOH is added to a known volume of the solvent (e.g., deionized water, ethanol) in a sealed, temperature-controlled vessel.
- Equilibration: The mixture is agitated (e.g., using a shaker or magnetic stirrer) at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached between the solid and the solution.
- Phase Separation: The saturated solution is allowed to stand for the solid to settle. A sample of the supernatant is then carefully withdrawn, ensuring no solid particles are included. Filtration through a membrane filter may be necessary.
- Concentration Analysis: The concentration of dissolved thallium in the clear supernatant is determined. A highly sensitive technique is required, especially for low solubilities.
 - Inductively Coupled Plasma Mass Spectrometry (ICP-MS): This is a recommended technique for accurately quantifying the concentration of dissolved Ti^{+} ions due to its high sensitivity and specificity.[9]
- Calculation: The solubility is calculated from the measured concentration of Ti^{+} and expressed in the desired units (e.g., g/100 mL, mol/L).

Factors Affecting Solubility and Stability

Several factors can influence the solubility and stability of thallium(I) hydroxide in solution.

- pH: As a strong base, TIOH is more stable in solutions with high pH. In acidic solutions, it is neutralized. The precipitation of TIOH generally requires alkaline conditions ($\text{pH} > 10$).[9]
- Carbon Dioxide: Thallium(I) hydroxide readily reacts with atmospheric carbon dioxide (CO_2) to form the less soluble thallium(I) carbonate (Ti_2CO_3).[1][5] This reaction can interfere with solubility measurements and requires experiments to be conducted under an inert atmosphere.[9]

- Temperature: As shown in the data table, the solubility of TIOH in water is highly dependent on temperature, increasing significantly as the temperature rises.
- Oxidation: The thallium(I) ion (TI^+) can be oxidized to the thallium(III) ion (TI^{3+}). Thallium(III) hydroxide, $\text{TI}(\text{OH})_3$, is significantly less soluble than TIOH, with a solubility product constant (K_{sp}) reported as 1.68×10^{-44} .^{[9][10]}



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Factors Influencing TIOH Solubility

Synthesis of Thallium(I) Hydroxide

Understanding the synthesis of TIOH is essential for researchers who need to prepare it in a laboratory setting.

There are several common methods for synthesizing TIOH:

- From Thallium(I) Sulfate: A reaction between aqueous solutions of thallium(I) sulfate (TI_2SO_4) and barium hydroxide ($\text{Ba}(\text{OH})_2$). The insoluble barium sulfate (BaSO_4) precipitates, leaving aqueous TIOH.^[2]
 - $\text{TI}_2\text{SO}_4 \text{ (aq)} + \text{Ba}(\text{OH})_2 \text{ (aq)} \rightarrow 2 \text{ TIOH} \text{ (aq)} + \text{BaSO}_4 \text{ (s)}$

- From Thallium(I) Ethoxide: The hydrolysis of thallium(I) ethoxide ($\text{CH}_3\text{CH}_2\text{OTl}$) in water yields TlOH and ethanol.[\[2\]](#)
 - $\text{CH}_3\text{CH}_2\text{OTl} + \text{H}_2\text{O} \rightarrow \text{TlOH} + \text{CH}_3\text{CH}_2\text{OH}$
- From Thallium(I) Oxide: Thallium(I) oxide (Tl_2O) dissolves in water to produce thallium(I) hydroxide.[\[11\]](#)

Safety and Handling

Thallium and its compounds, including TlOH , are extremely toxic and must be handled with extreme caution.[\[3\]](#)[\[12\]](#) They are cumulative poisons and can be fatal if swallowed, inhaled, or absorbed through the skin.[\[3\]](#)[\[11\]](#)

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, a face shield, and a lab coat.[\[12\]](#) Work should be conducted in a well-ventilated fume hood.[\[4\]](#)
- Engineering Controls: Use of a fume hood or glove box is mandatory to prevent inhalation of dust or aerosols.[\[12\]](#)
- Handling: Avoid creating dust. Do not eat, drink, or smoke in areas where thallium compounds are handled.[\[4\]](#) Wash hands thoroughly after handling.
- Storage: Store in a cool, well-ventilated, locked area, away from incompatible materials, particularly acids and carbon dioxide sources.[\[13\]](#) The container should be tightly sealed.
- Disposal: All waste containing thallium must be treated as hazardous waste and disposed of according to local, state, and federal regulations.

This guide provides a foundational understanding of the solubility of thallium(I) hydroxide. Researchers and professionals must consult comprehensive Safety Data Sheets (SDS) and follow all institutional safety protocols before working with this hazardous compound.[\[4\]](#)[\[13\]](#)

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